

Application of 2-Dodecanone in Insect Repellent Formulations: Application Notes and Protocols

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Compound of Interest

Compound Name: **2-Dodecanone**

Cat. No.: **B165319**

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Introduction

2-Dodecanone, a naturally occurring methyl ketone found in various plants, has demonstrated significant potential as an active ingredient in insect repellent formulations. Its efficacy against a range of arthropods, coupled with its distinct mechanism of action, makes it a compelling alternative to conventional synthetic repellents. This document provides detailed application notes, experimental protocols, and a summary of quantitative data to guide research and development efforts in harnessing **2-Dodecanone** for effective insect repellency.

Data Presentation: Efficacy of 2-Dodecanone and Related Methyl Ketones

The repellent efficacy of **2-Dodecanone** and other aliphatic methyl ketones is influenced by factors such as the insect species, concentration of the active ingredient, and the formulation. The following tables summarize key quantitative data from various studies.

Table 1: Repellency of Aliphatic Methyl Ketones against Mosquitoes

| Compound | Concentration | Mosquito Species | Repellency (%) | Source |
|----------------|---------------|-------------------|-------------------------|--------|
| 2-Dodecanone | 50% | Anopheles gambiae | 100% | [1] |
| 2-Undecanone | 50% | Anopheles gambiae | 91.8 ± 5.0% | [1] |
| 2-Tridecanone | 50% | Anopheles gambiae | 100% | [1] |
| DEET (Control) | 50% | Anopheles gambiae | 100% | [1] |
| 2-Undecanone | 5% and 20% | Mosquitoes | Strong repellent effect | [2] |

Table 2: Repellency of **2-Dodecanone** and Related Compounds against Ticks

| Compound | Concentration (mg/cm ²) | Tick Species | Repellency (%) | Time Post-Application | Source |
|------------------------------------|-------------------------------------|---|---|-----------------------|--------|
| 2-Tridecanone | 0.63 | Amblyomma americanum | 87% | 12 h | [3] |
| 2-Tridecanone | 0.63 | Dermacentor variabilis | 72% | 15 h | [3] |
| 2-Undecanone | 0.63 | Amblyomma americanum | 74% | 2 h | [3] |
| 2-Undecanone | 0.63 | Dermacentor variabilis | 75% | 2 h | [3] |
| BioUD® (7.75% 2- Undecanone) | Not specified | Amblyomma americanum, Dermacentor variabilis, Ixodes scapularis | More repellent than DEET in head-to-head assays | Not specified | [4] |

Table 3: Toxicity of **2-Dodecanone** against Stored-Product Insects

| Insect Species | LD ₅₀ | Source |
|---------------------------|--------------------------|--------|
| Tribolium castaneum | 5.21 µg/adult | [5] |
| Lasioderma serricorne | 2.54 µg/adult | [5] |
| Liposcelis bostrychophila | 23.41 µg/cm ² | [5] |

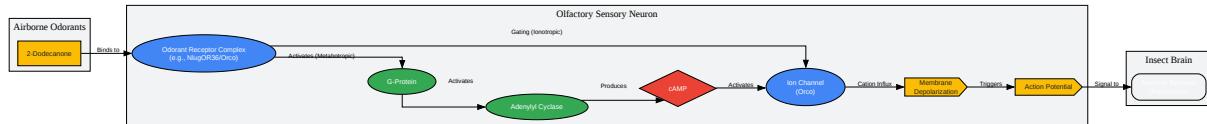
Mechanism of Action

Recent studies have begun to elucidate the molecular mechanisms underlying the repellent and toxic effects of **2-Dodecanone**.

- Olfactory System Interaction: **2-Dodecanone** has been shown to interact with the insect olfactory system. For instance, in the brown planthopper (*Nilaparvata lugens*), the odorant receptor *NlugOR36* is specifically tuned to **2-Dodecanone**, and its activation leads to repellent behavior. Silencing of this receptor abolishes the avoidance response.
- Interference with Ecdysone Signaling: Research on the parasitoid wasp *Nasonia vitripennis* has revealed that **2-Dodecanone** can interfere with the ecdysone signaling pathway, which is crucial for insect development and molting.[6] This suggests a potential endocrine-disrupting mechanism of action.[6]
- Toxicity and Fertility Reduction: Studies on *Drosophila melanogaster* have demonstrated that exposure to **2-Dodecanone** can cause significant alterations in the transcriptional activity of genes related to the endocrine system, cell-stress signaling, and detoxification.[7] These molecular effects can translate into a dose-dependent decrease in fertility.[7]

Signaling Pathway

The following diagram illustrates the proposed signaling pathway for **2-Dodecanone**-mediated repellency through the insect olfactory system.



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Caption: Proposed insect olfactory signaling pathway for **2-Dodecanone**.

Experimental Protocols

Detailed and standardized methodologies are crucial for the accurate evaluation of insect repellent efficacy. The following are protocols for key experiments.

Arm-in-Cage Test for Mosquito Repellency

This method directly assesses the ability of a repellent formulation to prevent mosquito landings and bites on human skin.

Materials:

- Test cages (e.g., 40x40x40 cm)
- Host-seeking, non-blood-fed female mosquitoes (e.g., *Aedes aegypti*, *Anopheles gambiae*)
- **2-Dodecanone** test formulation (in a suitable solvent like ethanol)
- Solvent-only control solution
- Positive control (e.g., DEET solution)

- Micropipette or syringe for application
- Gloves
- Timer

Protocol:

- Subject Recruitment and Preparation: Recruit human volunteers following ethical guidelines and obtain informed consent. Mark a defined area on each forearm (e.g., 300 cm²) for application.
- Compound Application: Apply a precise volume (e.g., 1 mL) of the **2-Dodecanone** formulation evenly to the marked area of one arm. Apply the solvent-only control to the other arm. A third arm can be used for a positive control. Allow the applied solutions to dry for a specified time (e.g., 30 minutes).
- Mosquito Exposure: Insert the treated forearm into a cage containing a known number of host-seeking female mosquitoes (e.g., 200).
- Data Collection: Record the number of mosquitoes landing on and/or biting the treated arm over a specific time period (e.g., 3-5 minutes).
- Calculation of Repellency: Calculate the percentage of repellency using the following formula: % Repellency = [(C - T) / C] x 100 Where: C = number of mosquitoes landing/biting the control arm T = number of mosquitoes landing/biting the treated arm
- Complete Protection Time (CPT): To determine the duration of effectiveness, repeat the exposure at regular intervals (e.g., every 30-60 minutes) until the repellent fails to provide complete protection (e.g., the first confirmed bite).

Vertical Filter Paper Bioassay for Tick Repellency

This in-vitro assay evaluates the repellency of a compound against ticks by leveraging their natural negative geotaxis (upward climbing behavior).

Materials:

- Whatman No. 4 filter paper strips (e.g., 7 x 4 cm)
- **2-Dodecanone** test solutions of varying concentrations in a suitable solvent (e.g., ethanol)
- Solvent-only control solution
- Positive control (e.g., DEET solution)
- Micropipette
- Glass vials
- Petri dish with a water moat
- Binder clips and a stand
- Unfed tick nymphs or adults (e.g., *Ixodes scapularis*, *Amblyomma americanum*)
- Forceps
- Timer

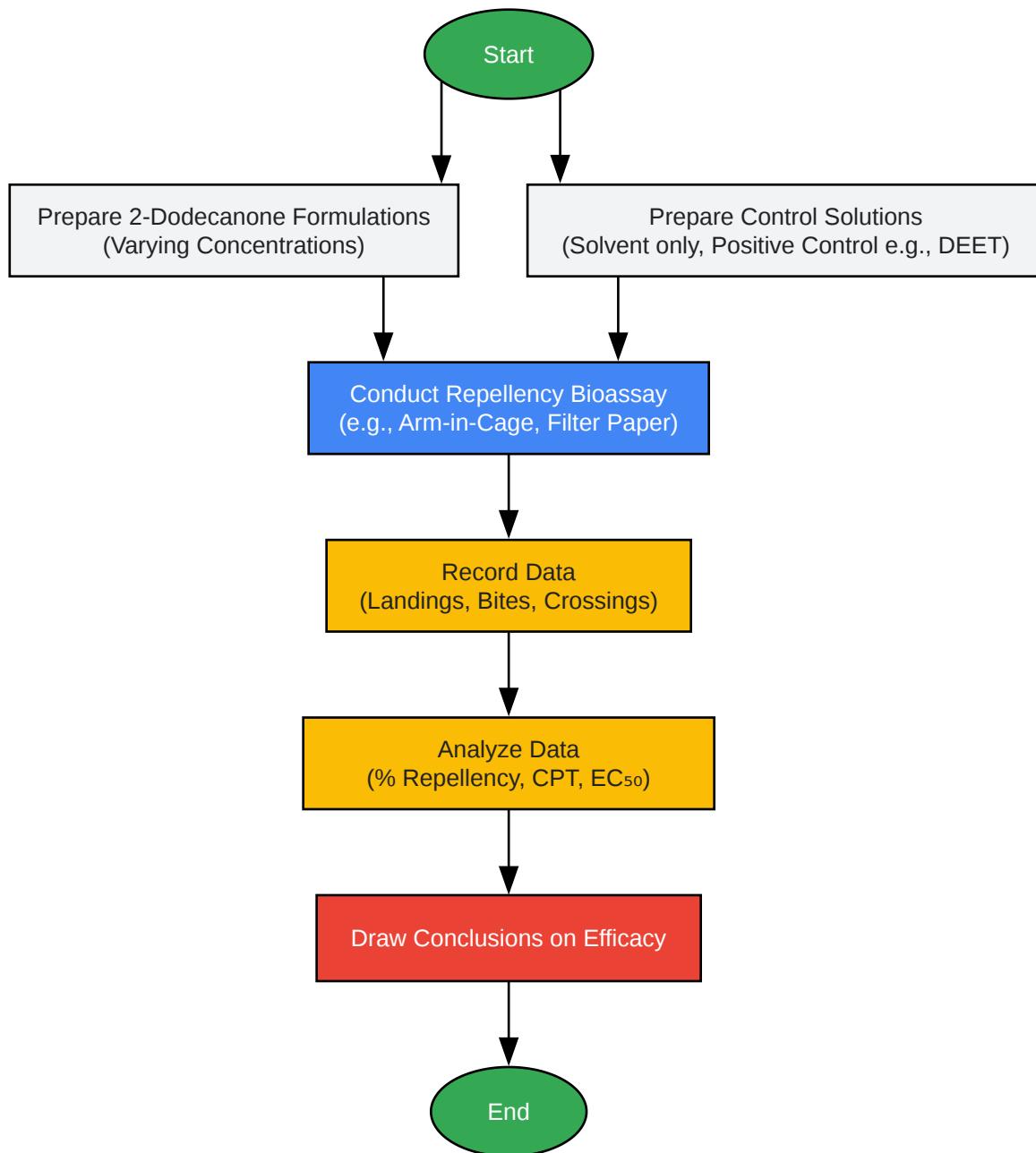
Protocol:

- Preparation of Treated Filter Paper: Mark the filter paper to create a central treated zone (e.g., 5 cm) and untreated zones at the top and bottom (e.g., 1 cm each).
- Compound Application: Apply a precise volume of the **2-Dodecanone** solution evenly to the central treated zone. Prepare control filter papers with solvent only and a positive control with DEET. Allow the solvent to evaporate completely.
- Assay Setup: Suspend the treated filter paper vertically from a stand using a binder clip. Place a petri dish with a water moat at the bottom to prevent ticks from escaping. Place a glass vial in the center of the petri dish, with its rim touching the lower untreated zone of the filter paper.
- Tick Introduction and Observation: Using forceps, place a single tick into the glass vial. The tick will crawl out and onto the filter paper.

- Data Collection: Observe the tick's movement for a specified period (e.g., 15 minutes). A tick is considered "repelled" if it fails to cross the treated zone and enter the upper untreated zone. Ticks that remain in the lower untreated zone, move off the paper, or drop are also counted as repelled.
- Data Analysis: Record the number of ticks that successfully cross the treated zone. Repeat the assay with a sufficient number of replicates for each concentration, the solvent control, and the positive control. Calculate the percentage of repellency for each treatment.

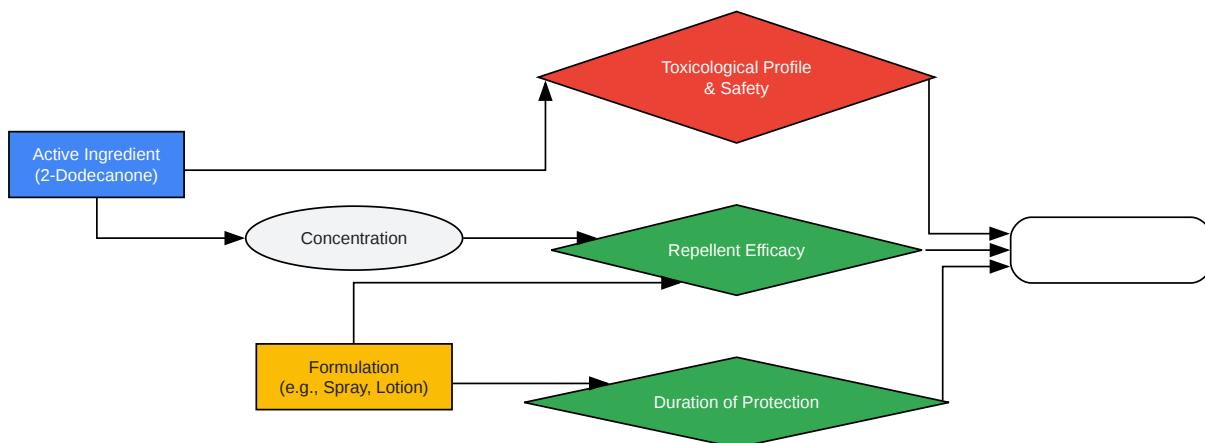
Experimental Workflows

The following diagrams illustrate the general workflows for repellent testing and formulation development.



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Caption: General workflow for testing the efficacy of insect repellents.

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Caption: Logical relationships in the development of an insect repellent formulation.

Conclusion and Future Directions

2-Dodecanone presents a promising avenue for the development of new and effective insect repellents. Its demonstrated efficacy against a variety of insect pests, coupled with a growing understanding of its mechanisms of action, provides a solid foundation for further research. Future work should focus on optimizing formulations to enhance the duration of protection and expand the spectrum of activity against other medically important arthropods. Elucidating the detailed downstream signaling pathways following odorant receptor activation will further refine our understanding and may lead to the design of even more potent and specific repellent molecules.

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